

Comparative Analysis of the Antimicrobial Potential of 2-Aminothiophene Derivatives and Ampicillin

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Compound of Interest

Compound Name: *Methyl 2-amino-4-phenylthiophene-3-carboxylate*

Cat. No.: *B1348627*

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For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative overview of the antimicrobial activity of ampicillin and derivatives of 2-aminothiophene. While specific experimental data on the antimicrobial properties of "**Methyl 2-amino-4-phenylthiophene-3-carboxylate**" is not readily available in the reviewed literature, this document summarizes the antimicrobial performance of structurally similar 2-aminothiophene compounds. The data presented is intended to offer insights into the potential efficacy of this class of compounds relative to the well-established β -lactam antibiotic, ampicillin.

Quantitative Antimicrobial Activity

The antimicrobial efficacy of various 2-aminothiophene derivatives has been evaluated against a panel of pathogenic bacteria. The following table summarizes the Minimum Inhibitory Concentration (MIC) values for these compounds in comparison to ampicillin. Lower MIC values are indicative of higher antimicrobial potency.

Compound/Antibiotic	Staphylococcus aureus (Gram-positive)	Escherichia coli (Gram-negative)
Ampicillin	0.6 - 1 mg/L[1]	4 mg/L[1]
Thiophene Derivative 7b	Comparable to Ampicillin	Comparable to Ampicillin
Thiophene Derivative 8	Comparable to Ampicillin	Comparable to Ampicillin

Note: Specific MIC values for derivatives 7b and 8 were not provided in the source material, but their activity was reported to be "comparable to the standard drugs ampicillin and gentamicin for all tested bacteria species"[2][3]. Further research is required to establish the precise MIC values.

Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) is a fundamental technique in microbiology to assess the in vitro activity of antimicrobial agents. The following is a representative protocol for the broth microdilution method, a standard procedure for determining MIC values.

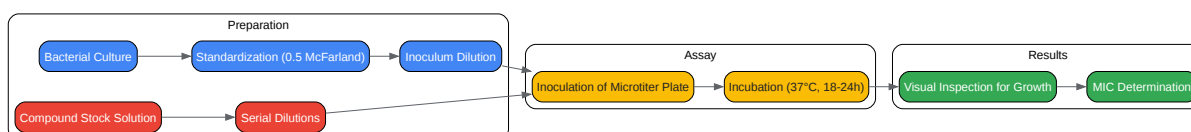
Broth Microdilution Method for MIC Determination

- Preparation of Bacterial Inoculum:
 - Bacterial strains are cultured on a suitable agar medium for 18-24 hours.
 - A few colonies are then transferred to a sterile saline solution.
 - The bacterial suspension is adjusted to a turbidity equivalent to the 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
 - The standardized suspension is further diluted in a suitable broth medium (e.g., Mueller-Hinton Broth) to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of Antimicrobial Agent Dilutions:

- A stock solution of the test compound (e.g., a 2-aminothiophene derivative) is prepared in an appropriate solvent (e.g., dimethyl sulfoxide - DMSO).
- Serial two-fold dilutions of the stock solution are prepared in the broth medium in a 96-well microtiter plate.
- Inoculation and Incubation:
 - Each well of the microtiter plate, containing the serially diluted antimicrobial agent, is inoculated with the prepared bacterial suspension.
 - Control wells are included: a positive control (broth with bacteria, no antimicrobial agent) and a negative control (broth only).
 - The microtiter plate is incubated at 37°C for 18-24 hours.
- Determination of MIC:
 - Following incubation, the MIC is determined as the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the microorganism.

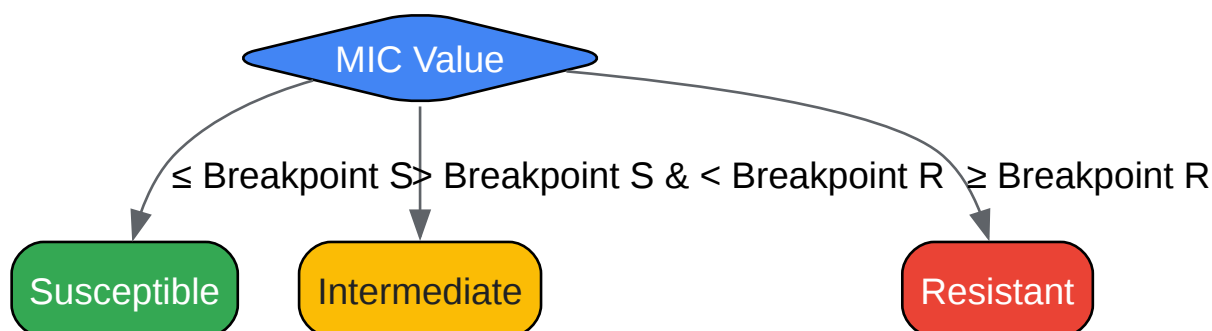
Visualizing Experimental and Logical Workflows

To further elucidate the processes involved in antimicrobial susceptibility testing, the following diagrams, generated using Graphviz, illustrate the experimental workflow and the logic of interpreting the results.



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Caption: Experimental workflow for determining the Minimum Inhibitory Concentration (MIC).



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Caption: Logical interpretation of MIC values for antimicrobial susceptibility.

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